

Proper Disposal Procedures: (8-Chloroquinolin-6-yl)methanol

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Compound of Interest

Compound Name: (8-Chloroquinolin-6-yl)methanol

CAS No.: 916812-10-7

Cat. No.: B11716124

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Executive Summary & Compound Profile

Target Compound: **(8-Chloroquinolin-6-yl)methanol** Chemical Class: Halogenated Nitrogen Heterocycle (Quinoline derivative) Physical State: Solid (typically off-white to yellow powder/crystals) Primary Disposal Classification: Halogenated Organic Waste[1][2]

Proper disposal of **(8-Chloroquinolin-6-yl)methanol** is critical not only for regulatory compliance but to prevent the formation of toxic byproducts (such as dioxins) during incineration.[1][2] As a halogenated quinoline, this compound possesses distinct environmental hazards—specifically aquatic toxicity and persistence—that mandate segregation from standard organic waste streams.[1]

Hazard Identification Summary

Hazard Category	GHS Classification	Risk Description
Acute Toxicity	Category 4 (Oral)	Harmful if swallowed.[1][2][3] Quinolines can exhibit neurotoxic effects.[1][4]
Skin/Eye Irritation	Category 2/2A	Causes skin irritation and serious eye irritation.[1][2]
Environmental	Aquatic Acute 1	Very toxic to aquatic life.[1][2] Must not enter sewage systems.[1][5]
Chemical	Halogenated	Releases HCl/Cl ₂ upon combustion; requires scrubbed incineration.[1][2]

Pre-Disposal Handling & Segregation

Core Directive: The presence of the Chlorine atom at position 8 dictates the waste stream.[1]
You must never dispose of this compound down the drain or in general "Non-Halogenated" solvent waste.[1]

A. Waste Stream Segregation

To ensure safety and minimize disposal costs, segregate waste at the point of generation.

- Solid Waste (Pure Substance/Contaminated Solids):
 - Container: Clear, wide-mouth polyethylene (HDPE) or glass jar.
 - Labeling: Must read "Hazardous Waste - Solid, Toxic." [1][2]
 - Constituents: List "**(8-Chloroquinolin-6-yl)methanol**" explicitly. Do not use abbreviations.
- Liquid Waste (Mother Liquors/Solutions):
 - Solvent Compatibility: If dissolved in halogenated solvents (DCM, Chloroform), use the Halogenated Waste carboy.[1]

- Non-Halogenated Solvents: If dissolved in Methanol or DMSO, the mixture becomes Halogenated Waste by contamination.[1]
- Rule of Thumb: If the halogenated content >1-2%, the entire volume is treated as halogenated.[1]

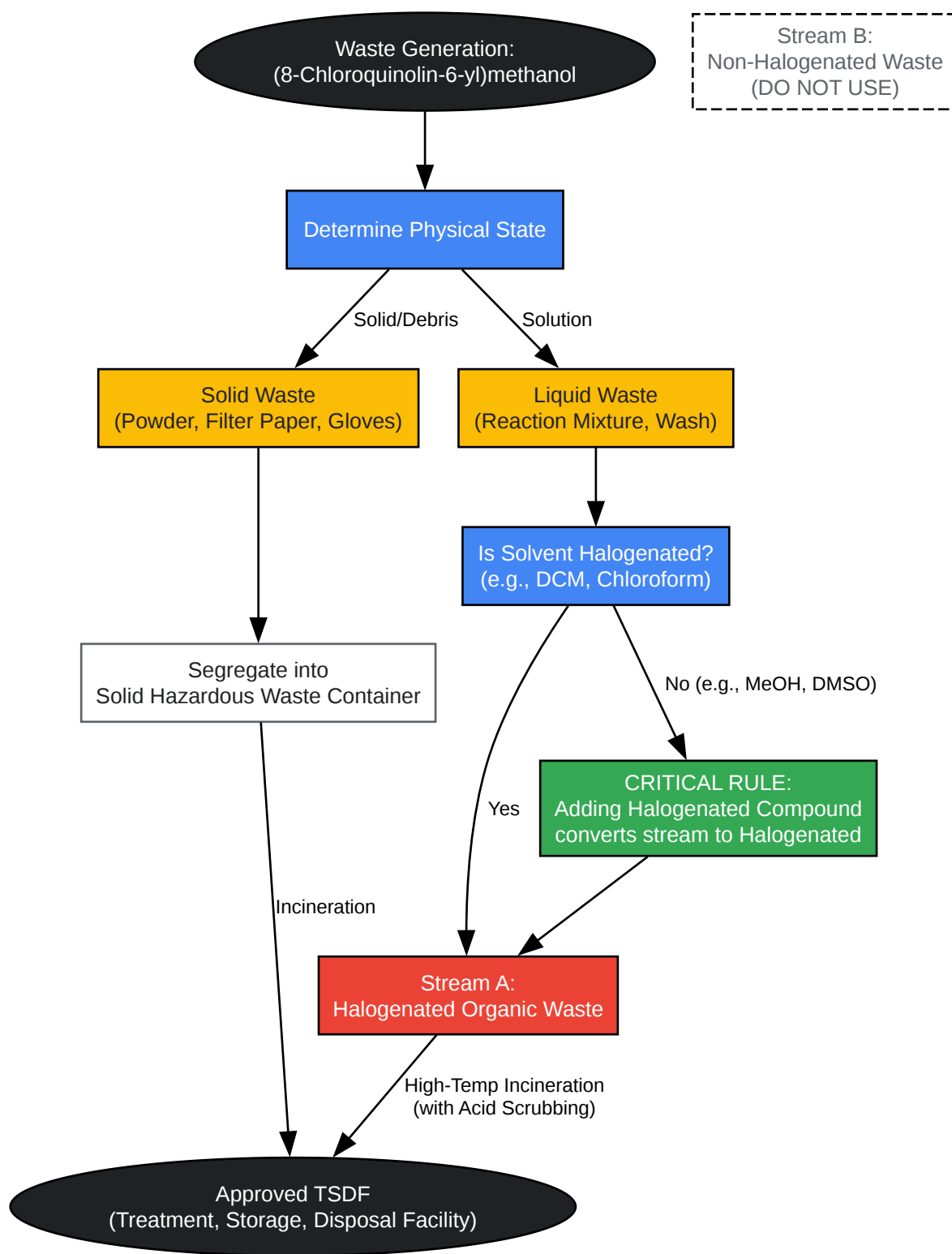
B. Chemical Compatibility Check

Before adding to a central waste container, verify compatibility to prevent runaway reactions.

- Incompatible with: Strong oxidizing agents (e.g., Nitric Acid, Peroxides) and strong acids (exothermic protonation of the quinoline nitrogen).[1]
- Action: Neutralize any reactive species before adding to the organic waste carboy.[1]

Disposal Workflow (Decision Logic)

The following flowchart illustrates the decision-making process for disposing of **(8-Chloroquinolin-6-yl)methanol** in various experimental states.



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Figure 1: Decision logic for segregating **(8-Chloroquinolin-6-yl)methanol** waste streams. Note that liquid mixtures become "Halogenated" regardless of the base solvent.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Powder & Contaminated Debris)

Applicability: Expired pure compound, contaminated weighing boats, filter paper, gloves.[1]

- Collection: Place items immediately into a dedicated wide-mouth jar or double-bagged hazardous waste bag.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: **(8-Chloroquinolin-6-yl)methanol**.[1][2]
 - Hazards: Toxic, Irritant.[1][4][6]
- Sealing: Ensure the container is vapor-tight. If using bags, use the "gooseneck" taping method to seal.
- Transfer: Move to the Satellite Accumulation Area (SAA) immediately.

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, rotary evaporator condensates.[1]

- Selection: Choose the Halogenated Solvent waste carboy (typically red or yellow tagged).[1]
- Compatibility Test: Ensure the carboy does not contain strong oxidizers.[1]
- Transfer: Use a funnel to prevent spillage. Pour the solution slowly.
- Logging: Immediately record the volume and concentration (approximate) on the waste log sheet attached to the carboy.
 - Entry: "Halogenated Organics with Trace Quinolines." [1]

Protocol C: Empty Containers

Applicability: Original glass vials or bottles.[1]

- Triple Rinse: Rinse the empty vial three times with a compatible solvent (e.g., Acetone or Methanol).[1]
- Rinsate Disposal: Pour the rinsate into the Halogenated Liquid Waste container (Protocol B).[1]
- Defacing: Deface the original label using a marker.[1]
- Glass Disposal: If the vial is intact and triple-rinsed, it may often be discarded in "Glass Disposal" boxes (verify local institutional rules).[1] If in doubt, treat as Solid Hazardous Waste.[1]

Emergency Spill Response

In the event of a spill outside of a fume hood, immediate action is required to prevent exposure and environmental contamination.

Phase	Action Steps
1. Isolate	Evacuate the immediate area. Alert nearby personnel. Post "Do Not Enter" signs.[1][7]
2. Protect	Don PPE: Nitrile gloves (double gloved recommended), lab coat, safety goggles.[1] Use a P95/N95 respirator if dust is present.[1]
3. Contain	Solids: Cover with wet paper towels to prevent dust dispersion.Liquids: Surround with absorbent socks or vermiculite.
4.[1][2] Clean	Scoop material into a hazardous waste bag. Do not sweep dry dust (aerosol risk).[1] Clean area with soap and water; collect all cleanup materials as hazardous waste.[1][8]

Regulatory Compliance & Documentation

- RCRA Classification (USA): While not explicitly P- or U-listed by specific CAS, this compound is regulated as a characteristic waste if it exhibits toxicity (D004-D043) or

ignitability (D001) via its solvent.[1][2] It falls under 40 CFR 261.3 (Mixture Rule) when mixed with solvents.[1]

- European Waste Code (EWC):
 - 16 05 06*: Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.[1]
 - 07 01 03*: Organic halogenated solvents, washing liquids and mother liquors.[1]

References

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